

What is the chemical structure of PDE4-IN-20?

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Compound of Interest

Compound Name: PDE4-IN-20

Cat. No.: B15572985

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An In-depth Technical Guide to the Phosphodiesterase 4 (PDE4) Inhibitor: **PDE4-IN-20**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, biological activity, and relevant experimental protocols for the phosphodiesterase 4 (PDE4) inhibitor, **PDE4-IN-20**.

Chemical Structure of PDE4-IN-20

PDE4-IN-20 is a novel pyridazinone derivative bearing a 5-methoxyindole moiety at the 4-position of the pyridazinone scaffold.^{[1][2]} The chemical name is 4-(5-methoxy-1H-indol-3-yl)-6-methylpyridazin-3(2H)-one.

Chemical Structure:

Where R represents the indole ring system attached at position 3.

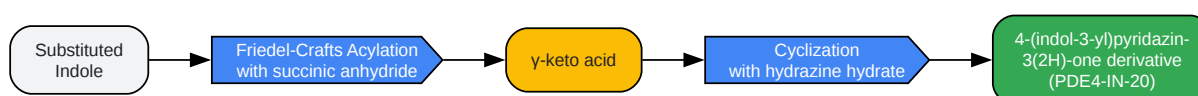
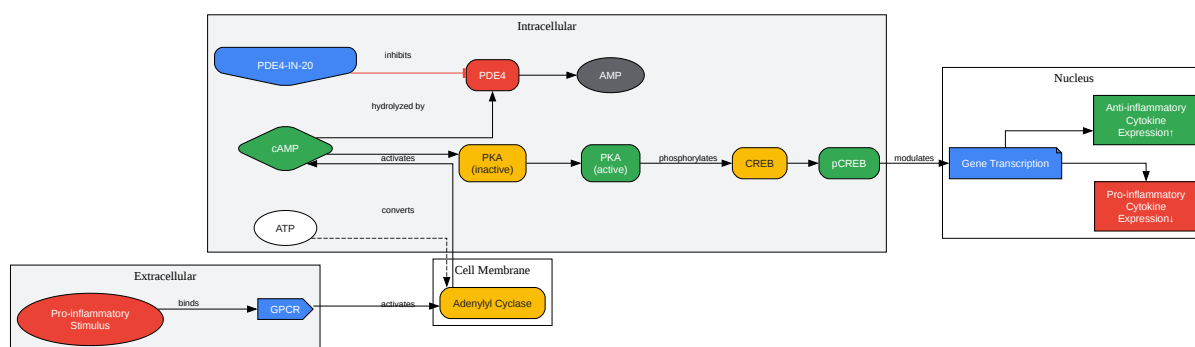
Mechanism of Action and Signaling Pathway

Phosphodiesterase 4 (PDE4) is a family of enzymes that play a critical role in regulating intracellular signaling by hydrolyzing cyclic adenosine monophosphate (cAMP).^{[1][3]} Inhibition of PDE4, as with **PDE4-IN-20**, prevents the degradation of cAMP, leading to its accumulation within the cell. This elevation in cAMP levels activates downstream effectors, primarily Protein Kinase A (PKA).^[4] PKA, in turn, phosphorylates various substrates, including the transcription factor cAMP response element-binding protein (CREB). Phosphorylated CREB translocates to

the nucleus and modulates gene expression, leading to a decrease in the production of pro-inflammatory mediators and an increase in anti-inflammatory cytokines.[4]

The signaling pathway involving PDE4 is crucial in inflammatory and immune responses. PDE4 is predominantly expressed in immune cells, including macrophages, neutrophils, and T cells. [5][6] By inhibiting PDE4, compounds like **PDE4-IN-20** can effectively suppress inflammatory processes, making them attractive therapeutic targets for a variety of inflammatory diseases.[1] [4]

Below is a diagram illustrating the core signaling pathway affected by PDE4 inhibitors.



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